

In-Depth Technical Guide to the Physical Properties of 1,3-Pentanediamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Diaminopentane

Cat. No.: B1584249

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Pentanediamine (also known as **1,3-diaminopentane** or by its trade name DYTEK® EP) is a low viscosity, liquid diamine with a branched, asymmetric structure.^{[1][2]} This unique molecular architecture, featuring an ethyl group, imparts distinct physical and chemical properties that are leveraged in a variety of applications, including as a monomer for polyamides, an epoxy curative, and in the formulation of coatings, adhesives, and sealants.^[1] A thorough understanding of its physical properties is crucial for its effective use in research, process development, and formulation. This guide provides a comprehensive overview of the key physical characteristics of 1,3-pentanediamine, detailed experimental protocols for their determination, and a logical workflow for property characterization.

Core Physical Properties

The physical properties of 1,3-pentanediamine are summarized in the table below. These values have been compiled from various sources and represent typical data.

Property	Value	Units	Conditions
Molecular Weight	102.18	g/mol	
Boiling Point	164	°C	(lit.)
Melting Point	-121	°C	(lit.)
Glass Transition Temperature (Tg)	-117	°C	
Density	0.855	g/mL	at 25 °C (lit.)
Flash Point	59 (closed cup) / 138	°C / °F	
Vapor Pressure	1.0	mmHg	at 20 °C
Refractive Index	1.4512 - 1.452	at 20 °C (lit.)	
Solubility in Water	Miscible		
pKa1	10.97	at 25 °C	
pKa2	8.92	at 25 °C	
Viscosity	1.89	cP	at 25 °C
Surface Tension	32.2	dyn/cm	at 24.5 °C
Heat of Vaporization	15.9	kcal/mol	at 160 °C
Heat of Solution	9.9	kcal/mol	at 30 °C

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physical properties of liquid amines like 1,3-pentanediamine.

Boiling Point Determination (Micro-Boiling Point Method)

The micro-boiling point method is a convenient and accurate technique for determining the boiling point of a small liquid sample.

Apparatus:

- Test tube (150 mm diameter)
- Pasteur pipette
- Small magnetic stirring bar
- Heating block with magnetic stirrer
- Thermometer
- Clamps and stand

Procedure:

- Introduce approximately 0.5 mL of 1,3-pentanediamine into the test tube using a Pasteur pipette and add the magnetic stirring bar.
- Place the test tube in the heating block and clamp it securely.
- Position the thermometer with the bulb approximately 1 cm above the liquid surface.
- Begin heating and stirring the sample.
- Observe for boiling (the formation of bubbles) and the condensation of vapor on the walls of the test tube (refluxing).
- The thermometer bulb should be at the level of the condensation ring for an accurate measurement.
- When the liquid is gently refluxing, the thermometer reading will stabilize. This stable temperature is the boiling point.
- Record the ambient atmospheric pressure as the boiling point is pressure-dependent.

Melting Point Determination (Capillary Method)

Due to its very low melting point, the determination for 1,3-pentanediamine requires a specialized low-temperature apparatus. The general principle of the capillary method is as follows:

Apparatus:

- Melting point apparatus with a suitable cooling system
- Capillary tubes
- Thermometer

Procedure:

- Introduce a small amount of solidified 1,3-pentanediamine into a capillary tube.
- Place the capillary tube in the melting point apparatus.
- Cool the apparatus to a temperature well below the expected melting point.
- Slowly heat the sample (approximately 1-2 °C per minute) as it approaches the melting point.
- Record the temperature at which the first signs of melting are observed (the beginning of the melting range).
- Record the temperature at which the last solid crystal melts (the end of the melting range).

Density Determination (Pycnometer Method)

The pycnometer method is a precise technique for determining the density of a liquid.

Apparatus:

- Pycnometer (a specific gravity bottle with a known volume)
- Analytical balance
- Constant temperature bath

Procedure:

- Thoroughly clean and dry the pycnometer and weigh it empty.
- Fill the pycnometer with 1,3-pentanediamine, ensuring there are no air bubbles.
- Place the filled pycnometer in a constant temperature bath (e.g., 25 °C) to allow the liquid to reach thermal equilibrium.
- Remove the pycnometer from the bath, carefully wipe it dry, and weigh it.
- The mass of the 1,3-pentanediamine is the difference between the mass of the filled and empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Refractive Index Determination (Abbe Refractometer)

An Abbe refractometer is a common instrument for measuring the refractive index of liquids.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Dropper

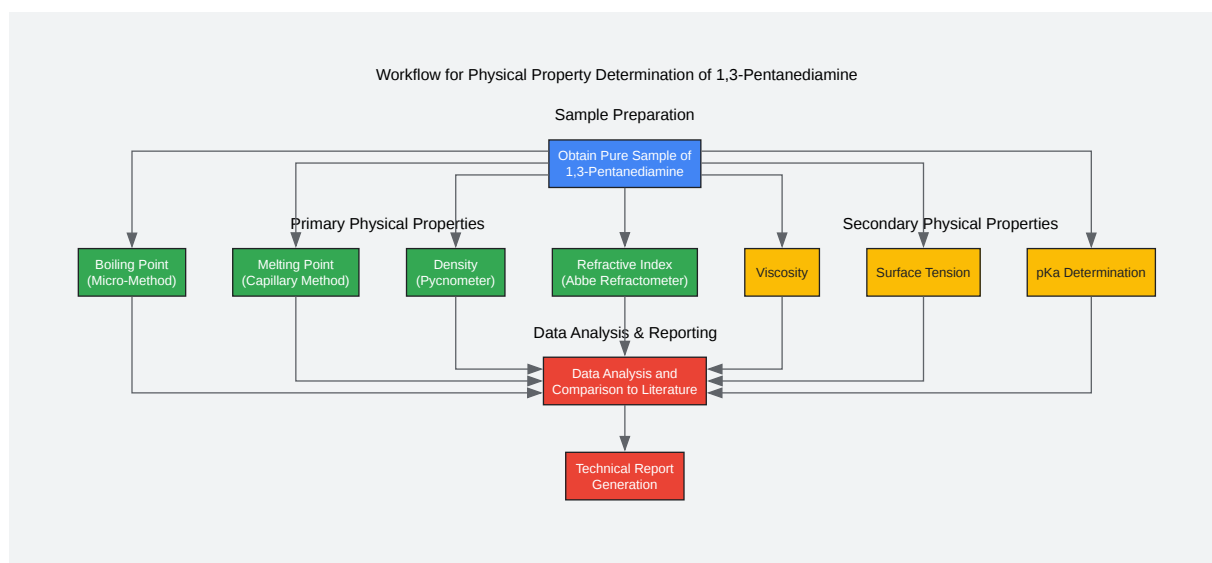
Procedure:

- Ensure the prisms of the Abbe refractometer are clean and dry.
- Calibrate the instrument using a standard liquid with a known refractive index.
- Using a dropper, place a few drops of 1,3-pentanediamine onto the lower prism.
- Close the prisms and allow the sample to come to the desired temperature (e.g., 20 °C) by circulating water from the constant temperature bath.

- Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- Read the refractive index from the instrument's scale.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive determination of the physical properties of a liquid chemical such as 1,3-pentanediamine.



[Click to download full resolution via product page](#)

Caption: Workflow for the determination of physical properties of 1,3-pentanediamine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 2. cdn.juniata.edu [cdn.juniata.edu]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Physical Properties of 1,3-Pentanediamine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1584249#physical-properties-of-1-3-pentanediamine\]](https://www.benchchem.com/product/b1584249#physical-properties-of-1-3-pentanediamine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com